

No Published Bioactivity Studies Found for 1-O-Methyljatamanin D to Date

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Compound of Interest

Compound Name: 1-O-Methyljatamanin D

Cat. No.: B15592342

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Despite a comprehensive search for published literature, no specific bioactivity studies for the natural compound **1-O-Methyljatamanin D** were identified. This precludes the creation of a comparison guide on the independent replication of its bioactivity, as there are no initial findings to replicate or compare.

1-O-Methyljatamanin D is a known iridoid compound that can be isolated from the plant *Valeriana jatamansi*. It is listed in the catalogs of several chemical suppliers and is included in natural product screening libraries. However, its biological activity remains uncharacterized in publicly accessible scientific literature.

Searches for potential antimicrobial, cytotoxic, neuroprotective, or anti-inflammatory activities of **1-O-Methyljatamanin D** did not yield any specific experimental data, protocols, or quantitative metrics such as IC50 or EC50 values. While other compounds isolated from *Valeriana jatamansi* have demonstrated various biological effects, including inhibition of nitric oxide production, anticancer properties, and neuroprotective activities, no such studies have been published for **1-O-Methyljatamanin D** itself.

Consequently, the core requirements of the user request—to provide a comparison guide with data tables, experimental protocols, and visualizations of signaling pathways and workflows related to the independent replication of **1-O-Methyljatamanin D**'s bioactivity—cannot be fulfilled at this time due to the absence of foundational research on its biological effects.

Researchers, scientists, and drug development professionals interested in the potential bioactivity of **1-O-Methyljatamanin D** would need to conduct initial exploratory studies to

determine its biological profile. Such research would be the first step before any independent replication or comparison could be undertaken.

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